

Technical Whitepaper: 1-(3-Phenoxypropyl)hydrazine – Structural Characterization, Synthetic Methodologies, and Applications

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Compound of Interest

Compound Name: 1-(3-Phenoxypropyl)hydrazine

CAS No.: 69781-95-9

Cat. No.: B3056247

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Executive Summary

1-(3-Phenoxypropyl)hydrazine is a bifunctional organic building block characterized by a lipophilic phenoxy ether linked via a propyl spacer to a highly reactive terminal hydrazine moiety. Due to the unique nucleophilic and reductive properties of the hydrazine group, this compound serves as a critical intermediate in the synthesis of complex nitrogen heterocycles and neuropharmacological agents. This whitepaper details its physicochemical profile, molecular weight derivation, and outlines a self-validating synthetic protocol designed to overcome the classical challenges of hydrazine polyalkylation.

Physicochemical Properties & Structural Analysis

Understanding the core properties of **1-(3-Phenoxypropyl)hydrazine** is essential for predicting its behavior in synthetic workflows and biological systems.

Table 1: Core Chemical Identity and Quantitative Data

Parameter	Specification
Chemical Name	1-(3-Phenoxypropyl)hydrazine
CAS Registry Number	69781-95-9[1]
Molecular Formula	C9H14N2O[2]
Molecular Weight	166.22 g/mol [1]
SMILES String	NNCCCOc1ccccc1[2]
Primary Precursor	3-Phenoxypropyl bromide (CAS: 588-63-6)[3]

Molecular Weight Calculation

The molecular weight of 166.22 g/mol is precisely derived from its atomic constituents[2]:

- Carbon (C): 9 atoms $\times$ 12.011 g/mol = 108.10 g/mol
- Hydrogen (H): 14 atoms $\times$ 1.008 g/mol = 14.11 g/mol
- Nitrogen (N): 2 atoms $\times$ 14.007 g/mol = 28.01 g/mol
- Oxygen (O): 1 atom $\times$ 15.999 g/mol = 16.00 g/mol
- Total: ~166.22 g/mol [1]

Synthetic Methodologies: Overcoming Polyalkylation

As an Application Scientist, one of the most frequent points of failure I observe in hydrazine chemistry is the lack of control during alkylation.

The Causality of Alkylation Challenges: Direct alkylation of hydrazine with alkyl halides like 3[3] is inherently problematic. The positive inductive effect of the newly attached alkyl chain increases the electron density on the substituted nitrogen. Consequently, the monoalkylated

product becomes more nucleophilic than the unsubstituted starting material, leading to rapid overalkylation (forming 1,1-disubstituted or 1,2-disubstituted hydrazines)[4].

To mitigate this, we employ a Protected Hydrazine Strategy, which acts as a self-validating and highly controlled system.

Protocol: The Protected Hydrazine Route (Boc-Hydrazine)

This protocol utilizes tert-butyl carbazate (Boc-hydrazine). The Boc group sterically hinders and electronically deactivates one of the nitrogen atoms, forcing the SN2 alkylation to occur cleanly at the terminal, unprotected nitrogen.

Step 1: Controlled Alkylation

- Procedure: Dissolve tert-butyl carbazate (1.2 eq) in anhydrous DMF. Add potassium carbonate (K_2CO_3 , 2.0 eq) as a mild base. Slowly add 3-phenoxypropyl bromide (1.0 eq) dropwise at 0°C.
- Causality Insight: K_2CO_3 is chosen over stronger bases (like NaH) to prevent the E2 elimination of the bromide, which would undesirably yield allyl phenyl ether instead of the target intermediate.

Step 2: In-Process Validation

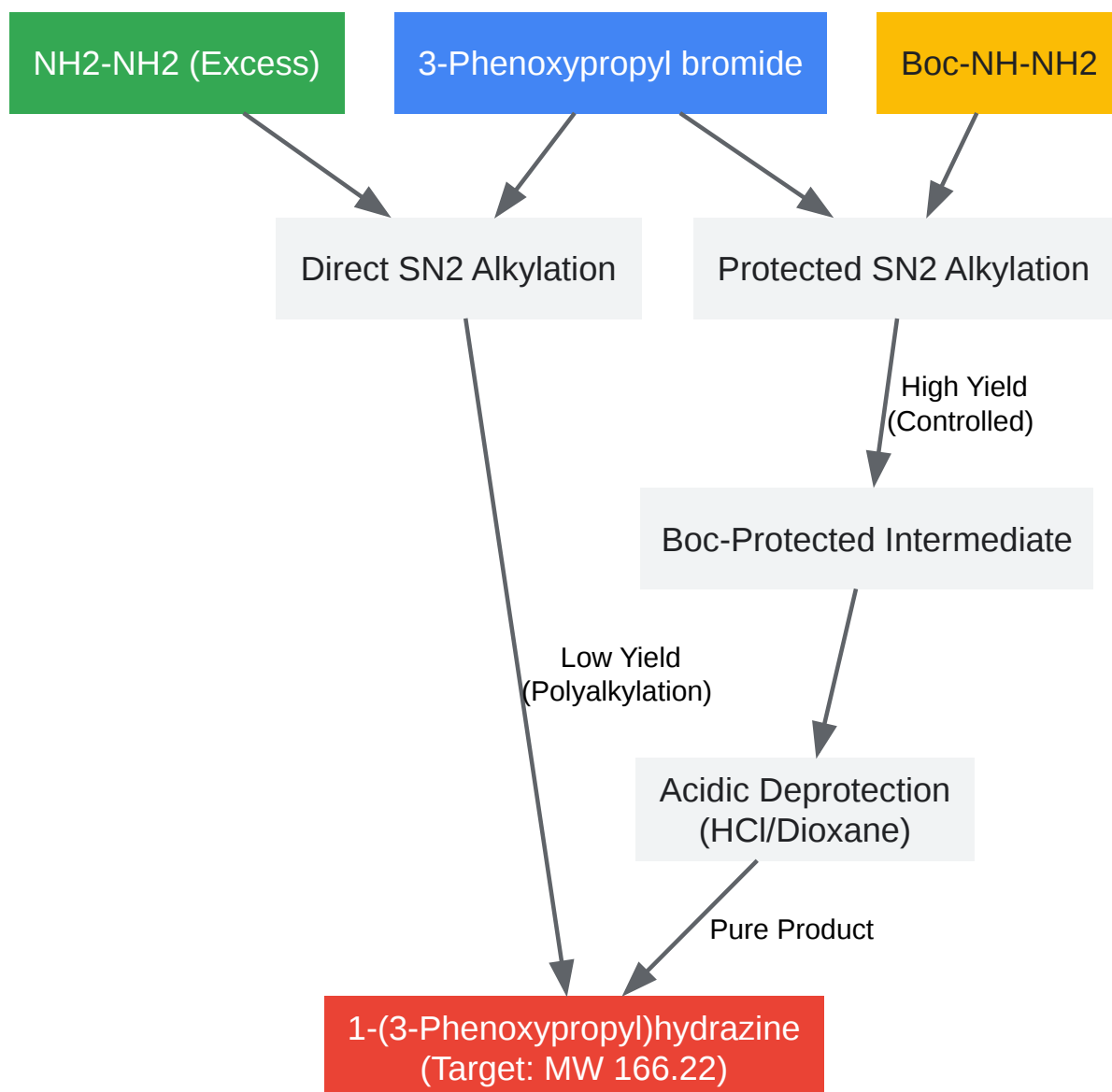
- Procedure: Monitor via TLC (Hexane:EtOAc 7:3).
- Validation: The disappearance of the bromide and the appearance of a new UV-active spot (which stains positive with ninhydrin after heating) validates the formation of the Boc-protected intermediate. LC-MS should confirm the intermediate mass (Expected $[M+H]^+ = 267.1$).

Step 3: Workup & Deprotection

- Procedure: Quench with water, extract with ethyl acetate, and wash thoroughly with brine to remove DMF. Concentrate the organic layer. Dissolve the crude intermediate in

dichloromethane (DCM) and add 4M HCl in dioxane (5.0 eq). Stir at room temperature for 2 hours.

- Causality Insight: While Trifluoroacetic acid (TFA) is commonly used for Boc deprotection, using HCl in dioxane directly yields the hydrochloride salt of the hydrazine. Hydrazine free bases are highly prone to air oxidation (forming diazenes); isolating the product as an HCl salt ensures long-term shelf stability.



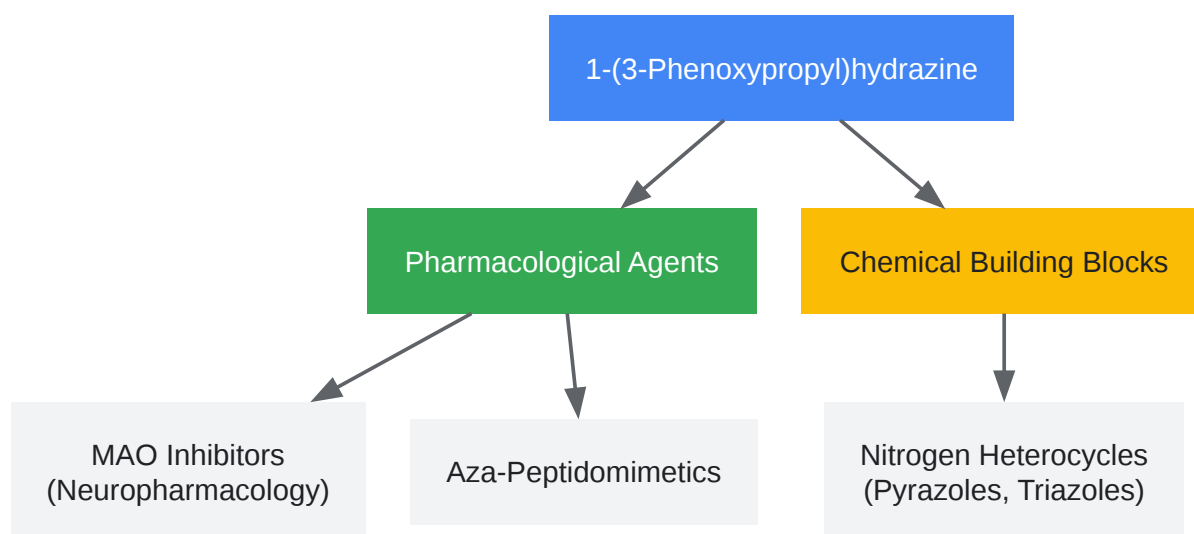
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Fig 1: Synthetic pathways for **1-(3-Phenoxypropyl)hydrazine** comparing direct vs. protected routes.

Pharmacological and Chemical Applications

Hydrazine derivatives are indispensable building blocks in medicinal chemistry[4]. **1-(3-Phenoxypropyl)hydrazine** serves as a highly versatile precursor:

- **Monoamine Oxidase (MAO) Inhibitors:** The hydrazine pharmacophore is known to covalently bind to the FAD cofactor within MAO enzymes. The lipophilic phenoxypropyl chain enhances blood-brain barrier (BBB) penetration, making this scaffold valuable for developing novel antidepressants and neuroprotective agents.
- **Nitrogen Heterocycle Synthesis:** The bifunctional nature of the hydrazine moiety allows for rapid cyclization reactions with 1,3-diketones or α,β -unsaturated carbonyls, yielding pyrazoles and pyrazolines—motifs ubiquitous in modern agrochemicals and pharmaceuticals.



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Fig 2: Downstream applications of **1-(3-Phenoxypropyl)hydrazine** in drug discovery and synthesis.

Analytical Characterization Standards

To ensure scientific integrity, the synthesized **1-(3-phenoxypropyl)hydrazine** must be rigorously validated against the following analytical benchmarks:

- ¹H NMR (CDCl₃, 400 MHz): Expect a multiplet around 6.9–7.3 ppm (5H, aromatic), a triplet near 4.0 ppm (2H, -OCH₂-), a triplet near 2.8 ppm (2H, -CH₂-NH-), and a multiplet around 2.0 ppm (2H, central -CH₂-). The exchangeable hydrazine protons (-NH-NH₂, 3H) will appear as a broad singlet, though this is highly dependent on concentration and solvent exchange.
- Mass Spectrometry (ESI-MS): The molecular ion peak [M+H]⁺ must be observed at m/z 167.1 to confirm the exact molecular weight of 166.22 g/mol [1]. Note that hydrazines may occasionally show in-source fragmentation (loss of NH₃, -17 Da) depending on the ionization energy.

References

- Title: **1-(3-PHENOXYPROPYL)HYDRAZINE** Source: ChemTik URL:[[Link](#)]
- Title: Synthesis of Hydrazine Derivatives (Hydrazides) Source: Organic Chemistry Portal URL:[[Link](#)]

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